

# Spectrophotometric Analysis and UV-Vis Spectrum of Acid Red 97: A Technical Guide

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## Compound of Interest

Compound Name: Acid Red 97

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## Abstract

This technical guide provides an in-depth overview of the spectrophotometric analysis of **Acid Red 97**, a synthetic azo dye. It details the principles of UV-Visible spectroscopy as applied to this compound, outlines experimental protocols for quantitative analysis, and presents key spectral data. This document is intended to serve as a comprehensive resource for researchers and professionals requiring accurate and reproducible methods for the detection and quantification of **Acid Red 97** in various matrices.

## Introduction

**Acid Red 97** (C.I. 22890) is a water-soluble anionic dye belonging to the azo class of compounds.[1] Its chemical structure, characterized by the presence of azo bonds (-N=N-) and sulfonic acid groups, is responsible for its vibrant red color and its affinity for proteinaceous substrates such as wool, silk, and leather.[2][3] The extended chromophore system within the molecule allows for strong absorption of light in the visible region, making UV-Visible spectrophotometry an ideal technique for its quantitative analysis.[4]

Accurate determination of **Acid Red 97** concentration is critical in various fields, including textile manufacturing for quality control, environmental monitoring of wastewater, and in toxicological studies due to the potential health concerns associated with azo dyes.[5] This guide will focus on the application of UV-Vis spectrophotometry for this purpose.

## Physicochemical Properties of Acid Red 97

A summary of the key physicochemical properties of **Acid Red 97** is presented in Table 1.

Property	Value	Reference
CAS Number	10169-02-5	[2]
Molecular Formula	C <sub>32</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[2]
Molecular Weight	698.63 g/mol	[2]
Appearance	Red to dark red powder	
Solubility	Soluble in water (orange-red solution), ethanol (orange solution), acetone, and glycol ether.	[2]

## Principles of UV-Vis Spectrophotometry for Acid Red 97 Analysis

UV-Visible spectrophotometry is an analytical technique that measures the absorption of ultraviolet and visible light by a substance in solution. For a quantitative analysis of **Acid Red 97**, the Beer-Lambert Law is fundamental. The law states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light beam through the solution.

The mathematical representation of the Beer-Lambert Law is:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- $\epsilon$  (epsilon) is the molar absorptivity coefficient (in L mol<sup>-1</sup> cm<sup>-1</sup>), a constant that is characteristic of the substance at a specific wavelength.[6]

- $b$  is the path length of the cuvette (typically 1 cm)
- $c$  is the concentration of the substance (in  $\text{mol L}^{-1}$ )

By measuring the absorbance of an **Acid Red 97** solution at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), and with a known molar absorptivity, the concentration of the dye can be accurately determined.

## Experimental Protocol for Spectrophotometric Analysis

The following section outlines a detailed methodology for the quantitative analysis of **Acid Red 97** using a UV-Vis spectrophotometer.

### Instrumentation and Materials

- UV-Visible Spectrophotometer (capable of scanning in the 200-800 nm range)
- Quartz or glass cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes
- **Acid Red 97** (analytical standard)
- Solvent (e.g., deionized water)

### Preparation of Standard Solutions

- **Stock Solution Preparation:** Accurately weigh a known mass of **Acid Red 97** and dissolve it in a specific volume of deionized water in a volumetric flask to prepare a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of standard solutions of decreasing concentrations by performing serial dilutions of the stock solution. This is crucial for constructing a calibration

curve.

## Determination of Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )

- Take one of the standard solutions of **Acid Red 97**.
- Scan the absorbance of the solution over a wavelength range (e.g., 400-700 nm) using the spectrophotometer.
- The wavelength at which the highest absorbance is recorded is the  $\lambda_{\text{max}}$ . For **Acid Red 97** in an aqueous solution, the  $\lambda_{\text{max}}$  is reported to be approximately 501 nm.

## Construction of a Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$  (501 nm).
- Use the solvent (deionized water) as a blank to zero the instrument.
- Measure the absorbance of each of the prepared standard solutions.
- Plot a graph of absorbance (on the y-axis) versus the corresponding concentration (on the x-axis).
- The resulting plot should be a straight line passing through the origin, in accordance with the Beer-Lambert Law. A linear regression analysis can be used to determine the equation of the line ( $y = mx + c$ , where  $c$  should be close to zero) and the coefficient of determination ( $R^2$ ), which should be close to 1 for a good linear fit.

## Analysis of an Unknown Sample

- Measure the absorbance of the unknown sample solution at the  $\lambda_{\text{max}}$ .
- Using the equation of the line from the calibration curve, the concentration of **Acid Red 97** in the unknown sample can be calculated.

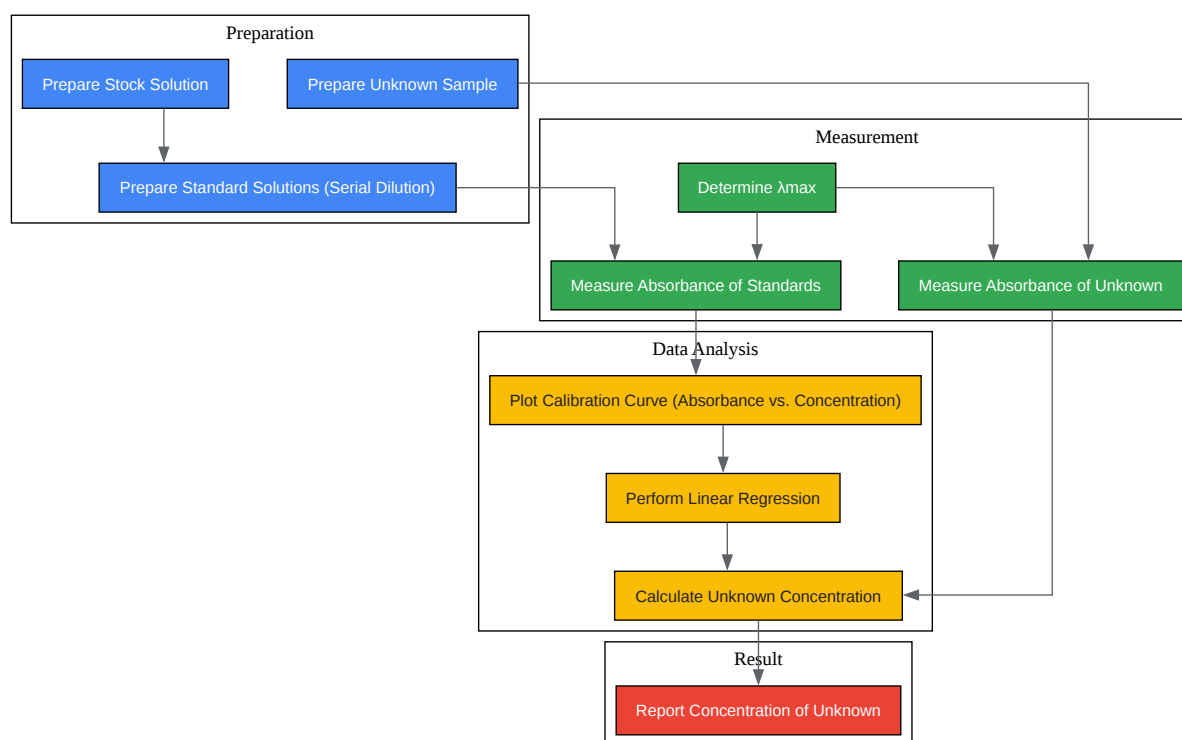
## Quantitative Data

The following table summarizes the key quantitative data for the spectrophotometric analysis of **Acid Red 97**.

Parameter	Value	Notes
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	~ 501 nm	In aqueous solution.
Molar Absorptivity ( $\epsilon$ )	To be determined experimentally	The slope of the Beer-Lambert law plot (Absorbance vs. Concentration in mol/L) for a 1 cm path length will yield the molar absorptivity.
Linear Dynamic Range	To be determined experimentally	The concentration range over which the Beer-Lambert law is obeyed.

## Experimental Workflow Diagram

The logical flow of the spectrophotometric analysis of **Acid Red 97** is depicted in the following diagram.



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Caption: Workflow for the quantitative analysis of **Acid Red 97** using UV-Vis spectrophotometry.

## Conclusion

This technical guide has provided a comprehensive framework for the spectrophotometric analysis of **Acid Red 97**. By following the detailed experimental protocols, researchers can achieve accurate and reliable quantification of this dye. The principles and methodologies described herein are fundamental for applications in quality control, environmental science, and various research and development settings. It is recommended that for specific applications, method validation be performed to ensure accuracy and precision within the desired analytical range.

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